

# Application Notes and Protocols: Aluminum-26 as a Proxy for Solar Activity

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## Compound of Interest

Compound Name: Aluminum-26

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## Introduction

**Aluminum-26** ( $^{26}\text{Al}$ ) is a long-lived cosmogenic radionuclide with a half-life of approximately 717,000 years.[1][2] Its production in extraterrestrial materials is directly influenced by the flux of energetic particles in the inner solar system, namely Galactic Cosmic Rays (GCRs) and Solar Energetic Particles (SEPs). The Sun's activity modulates the intensity of GCRs reaching the inner solar system and is the source of SEPs. Consequently, the concentration of  $^{26}\text{Al}$  in natural archives such as lunar samples and meteorites serves as a valuable proxy for reconstructing past solar activity over long timescales.[3][4] These reconstructions are crucial for understanding the long-term variability of the Sun and its potential impacts on Earth's climate and technological systems.

## Principles of Aluminum-26 as a Solar Activity Proxy

The utility of  $^{26}\text{Al}$  as a proxy for solar activity is based on its production mechanisms:

- Galactic Cosmic Ray (GCR) Production: GCRs are high-energy particles originating from outside our solar system. During periods of high solar activity, the strengthened heliospheric magnetic field deflects more GCRs, leading to a lower production rate of cosmogenic nuclides like  $^{26}\text{Al}$  in the inner solar system. Conversely, low solar activity allows for a higher GCR flux and increased  $^{26}\text{Al}$  production.

- **Solar Energetic Particle (SEP) Production:** SEPs are energetic particles accelerated during solar flares and coronal mass ejections. The production of  $^{26}\text{Al}$  by SEPs is directly proportional to solar activity. In materials with minimal shielding, such as the lunar surface, the SEP contribution to  $^{26}\text{Al}$  production can be significant, particularly in the upper few centimeters.[\[3\]](#)

The depth profile of  $^{26}\text{Al}$  concentrations in lunar rocks and soil cores allows for the deconvolution of the GCR and SEP contributions, providing a more detailed reconstruction of past solar activity.[\[3\]](#)[\[4\]](#)

## Applications

The study of  $^{26}\text{Al}$  in extraterrestrial materials has several key applications in solar physics and planetary science:

- **Reconstruction of Long-Term Solar Activity:** By measuring  $^{26}\text{Al}$  concentrations in well-preserved archives, scientists can reconstruct solar activity levels over hundreds of thousands to millions of years, far exceeding the instrumental record.
- **Understanding Solar Cycles and Grand Minima/Maxima:** The  $^{26}\text{Al}$  record can help identify past grand solar minima and maxima, providing insights into the long-term dynamics of the solar dynamo.
- **Constraining the Heliospheric Magnetic Field:** Variations in  $^{26}\text{Al}$  production by GCRs can be used to model the past strength and structure of the heliospheric magnetic field.
- **Dating the Terrestrial Age of Meteorites:** Once a meteorite lands on Earth, the production of  $^{26}\text{Al}$  ceases. Therefore, the decay of the existing  $^{26}\text{Al}$  can be used to determine how long the meteorite has been on Earth.[\[2\]](#)
- **Early Solar System Chronology:** The decay of  $^{26}\text{Al}$  to Magnesium-26 ( $^{26}\text{Mg}$ ) is a key chronometer for dating events in the early solar system.[\[5\]](#)[\[6\]](#)

## Data Presentation

Quantitative data related to **Aluminum-26** is summarized in the following tables for easy comparison.

Table 1: Nuclear Properties of **Aluminum-26**

Property	Value
Half-life ( $t_{1/2}$ )	$7.17 \times 10^5$ years[2]
Decay Mode	$\beta^+$ (positron emission), Electron Capture ( $\epsilon$ )[1][2]
Decay Product	$^{26}\text{Mg}$ (stable)[1]
Primary Gamma Ray Energy	1.809 MeV[1]

Table 2: Typical **Aluminum-26** Activities in Meteorites

Meteorite	Activity (dpm/kg)
Chassigny	$39.6 \pm 3.6$ [7]
Nakhla	$61.8 \pm 4.8$ [7]
NWA 482 (Lunar)	$61.4 \pm 7.8$ [7]

Table 3: Target Elements for  $^{26}\text{Al}$  Production in Lunar Samples

Target Element	Primary Particle Energy Range for Production
Aluminum (Al)	Dominant at lower proton energies
Silicon (Si)	Significant contribution across a broad energy range
Magnesium (Mg)	Contributes at specific energy thresholds

Note: The relative contributions of these target elements to the total  $^{26}\text{Al}$  production vary with the energy of the incident particles (protons).[3]

## Experimental Protocols

The measurement of  $^{26}\text{Al}$  concentrations in geological samples is primarily achieved through Accelerator Mass Spectrometry (AMS), an ultra-sensitive technique capable of detecting extremely low isotope ratios.[8][9]

## Sample Preparation

- **Sample Acquisition:** Collect samples from lunar cores or meteorites. For depth profile analysis, lunar core samples are sectioned at precise depth intervals.
- **Physical Processing:** Crush and homogenize the sample material.
- **Chemical Digestion:** Digest the sample in a mixture of strong acids (e.g., HF,  $\text{HNO}_3$ ,  $\text{HClO}_4$ ) to bring all minerals into solution.
- **Addition of Carrier:** Add a known amount of stable aluminum ( $^{27}\text{Al}$ ) carrier to the solution. This allows for the determination of chemical yield and provides the reference isotope for the AMS measurement.[9]
- **Chemical Separation:** Isolate aluminum from other elements using ion-exchange chromatography and/or solvent extraction. This step is crucial to remove interfering elements.
- **Precipitation and Calcination:** Precipitate aluminum as aluminum hydroxide ( $\text{Al}(\text{OH})_3$ ). Wash the precipitate and then calcine it at high temperature (e.g.,  $1000^\circ\text{C}$ ) to form aluminum oxide ( $\text{Al}_2\text{O}_3$ ).  $\text{Al}_2\text{O}_3$  is a common target material for the AMS ion source.[8]

## Accelerator Mass Spectrometry (AMS) Measurement

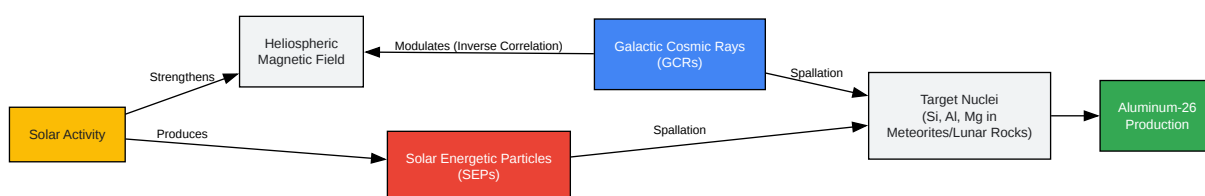
- **Target Preparation:** Press the  $\text{Al}_2\text{O}_3$  powder into a target holder for the ion source.
- **Ionization:** Sputter the target with a beam of Cesium ions ( $\text{Cs}^+$ ) to produce negative ions. While  $\text{Al}^-$  can be used,  $\text{AlO}^-$  beams are often preferred due to higher ion currents.[10]
- **Injection and Acceleration:** Inject the negative ions into the accelerator. A magnetic field selects for ions of the desired mass-to-charge ratio.[8] The ions are accelerated to high energies (mega-electron volts) in a tandem accelerator.[8]

- **Stripping:** In the high-voltage terminal of the accelerator, the negative ions pass through a thin foil or gas, which strips off electrons, converting them into positive ions. This process breaks up molecular isobars, such as  $^{26}\text{MgO}^-$ , that could interfere with the  $^{26}\text{Al}$  measurement.[8][10]
- **Mass and Charge State Selection:** A second magnet analyzes the resulting positive ions, selecting for the desired charge state of  $^{26}\text{Al}$  (e.g.,  $\text{Al}^{3+}$ ).[10]
- **Detection:** The selected  $^{26}\text{Al}$  ions are directed to a detector (e.g., a gas ionization detector) that counts individual ions.[8]
- **Isotope Ratio Measurement:** The AMS system rapidly switches between measuring the rare isotope ( $^{26}\text{Al}$ ) and the stable isotope ( $^{27}\text{Al}$ ) to determine the  $^{26}\text{Al}/^{27}\text{Al}$  ratio.[8]

## Data Analysis

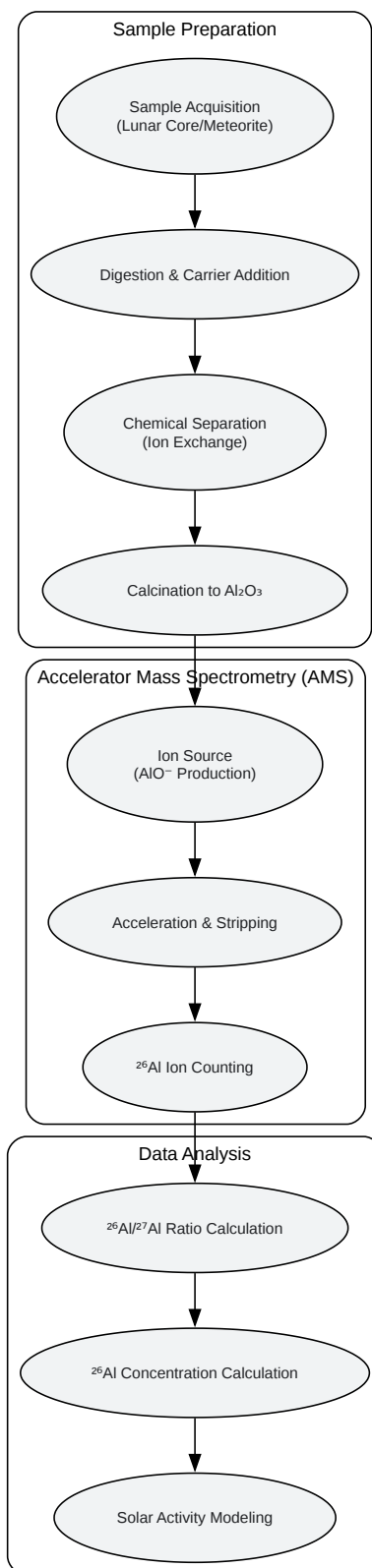
- **Blank Correction:** Measure procedural blanks to subtract any background  $^{26}\text{Al}$  introduced during sample preparation.
- **Standardization:** Normalize the measured  $^{26}\text{Al}/^{27}\text{Al}$  ratios to a known standard material.
- **Concentration Calculation:** Calculate the concentration of  $^{26}\text{Al}$  in the original sample using the measured  $^{26}\text{Al}/^{27}\text{Al}$  ratio, the amount of  $^{27}\text{Al}$  carrier added, and the initial sample mass.
- **Modeling:** Use the depth-dependent  $^{26}\text{Al}$  concentrations in conjunction with production rate models to infer the past fluxes of GCRs and SEPs.

## Visualizations



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Caption: Logical relationship between solar activity and **Aluminum-26** production.



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Caption: Experimental workflow for **Aluminum-26** measurement using AMS.

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